

Ethylene Glycol Diacetoacetate: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: Ethylene glycol diacetoacetate

Cat. No.: B1595524

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Ethylene glycol diacetoacetate, systematically named ethane-1,2-diyl bis(3-oxobutanoate), is a highly functionalized molecule that serves as a versatile building block in organic synthesis. Its unique structure, featuring two β -ketoester moieties linked by an ethylene glycol spacer, allows for the construction of a diverse array of complex molecules, particularly bis-heterocyclic compounds. This document provides detailed application notes and protocols for the use of **ethylene glycol diacetoacetate** in the synthesis of various important chemical scaffolds.

Applications in Heterocyclic Synthesis

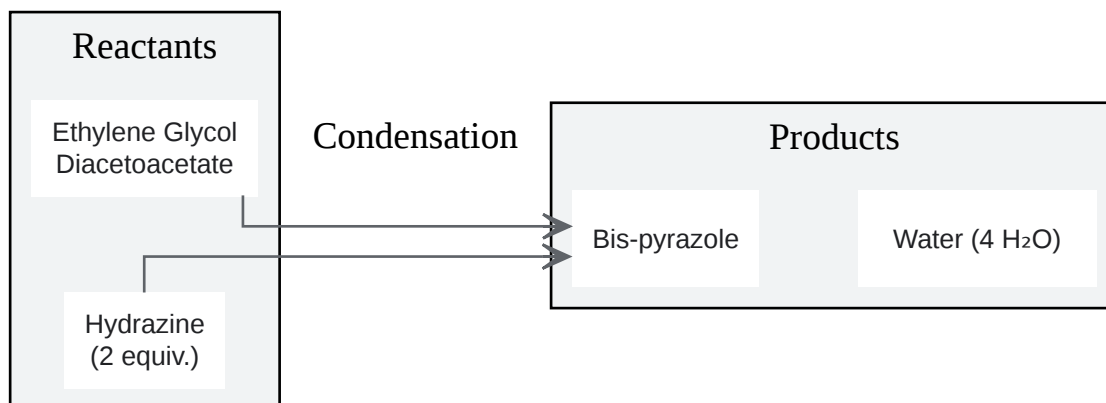
The reactivity of the two β -ketoester units in **ethylene glycol diacetoacetate** makes it an ideal precursor for the synthesis of molecules containing two heterocyclic rings connected by a flexible ethylene linker. These bis-heterocyclic structures are of significant interest in medicinal chemistry and materials science due to their potential for enhanced binding to biological targets and unique photophysical properties.

Synthesis of Bis-pyrazoles

Pyrazoles are a well-known class of heterocyclic compounds with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties. The reaction of **ethylene glycol diacetoacetate** with hydrazine derivatives provides a straightforward route to bis-pyrazoles.

A key application of **ethylene glycol diacetoacetate** is in the Knorr pyrazole synthesis, a classic method for the formation of the pyrazole ring. The reaction involves the condensation of a β -ketoester with a hydrazine. In the case of **ethylene glycol diacetoacetate**, both β -ketoester groups can react with two equivalents of a hydrazine to form a bis-pyrazole.

Reaction Scheme: Synthesis of Bis-pyrazoles



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Caption: General reaction scheme for the synthesis of bis-pyrazoles.

Experimental Protocol: Synthesis of 1,1'-(Ethane-1,2-diyl)bis(3,5-dimethyl-1H-pyrazole)

This protocol describes a typical procedure for the synthesis of a bis-pyrazole from **ethylene glycol diacetoacetate** and hydrazine hydrate.

Parameter	Value
Reactants	Ethylene glycol diacetoacetate, Hydrazine hydrate
Solvent	Ethanol
Temperature	Reflux
Reaction Time	4-6 hours
Work-up	Cooling, filtration, recrystallization
Typical Yield	85-95%

Procedure:

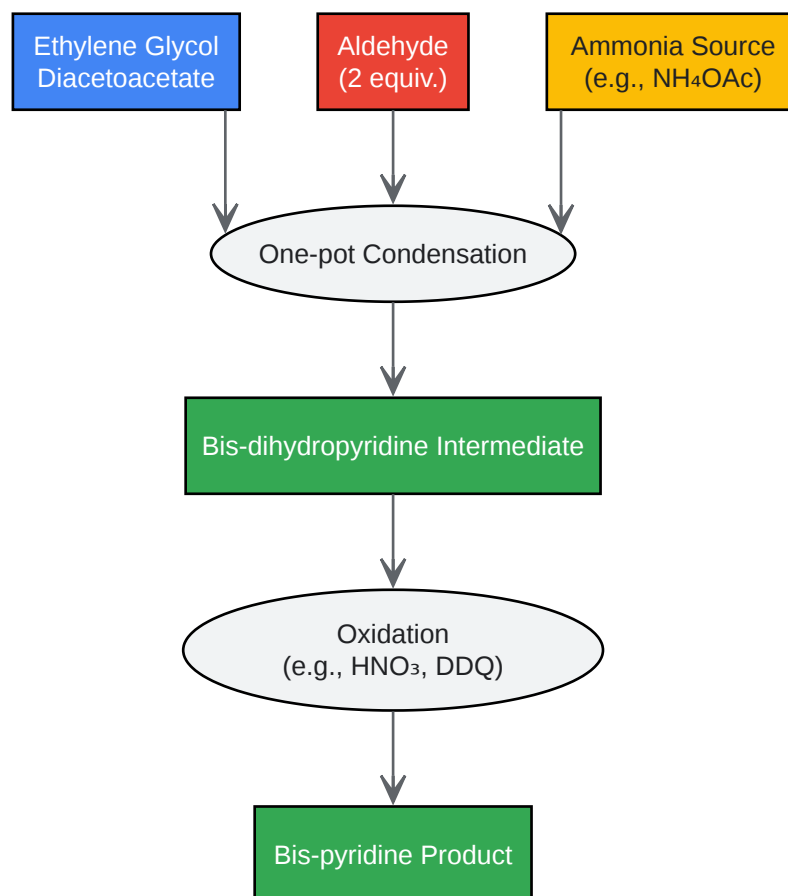
- In a round-bottom flask equipped with a reflux condenser, dissolve **ethylene glycol diacetoacetate** (1 equiv.) in ethanol.
- Add hydrazine hydrate (2.2 equiv.) dropwise to the solution at room temperature.
- Heat the reaction mixture to reflux and maintain for 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product will precipitate out of the solution. Collect the solid by filtration.
- Wash the solid with cold ethanol and dry under vacuum.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol or ethanol/water mixture) to obtain the pure bis-pyrazole.

Synthesis of Bis-pyridines via Hantzsch-type Reaction

The Hantzsch pyridine synthesis is a multicomponent reaction that provides access to dihydropyridines, which can be subsequently oxidized to pyridines. **Ethylene glycol diacetoacetate** can be employed in a modified Hantzsch reaction to synthesize bis-

dihydropyridines and, subsequently, bis-pyridines. This involves the condensation of the bis- β -ketoester, an aldehyde, and a source of ammonia.

Reaction Workflow: Hantzsch-type Synthesis of Bis-pyridines



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